

Hydroxy-PEG2-acid chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Hydroxy-PEG2-acid

Cat. No.: B15541945

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An In-Depth Technical Guide to Hydroxy-PEG2-acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxy-PEG2-acid, also known by its IUPAC name 3-(2-(2-hydroxyethoxy)ethoxy)propanoic acid, is a heterobifunctional molecule featuring a discrete two-unit polyethylene glycol (PEG) spacer. This compound is equipped with a terminal hydroxyl (-OH) group and a carboxylic acid (-COOH) group, making it a valuable tool in bioconjugation, drug delivery, and the development of therapeutic constructs like Proteolysis Targeting Chimeras (PROTACs). The hydrophilic PEG linker enhances the aqueous solubility of conjugated molecules, a critical attribute for many pharmaceutical applications.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, structure, and relevant experimental considerations.

Chemical Structure and Identification

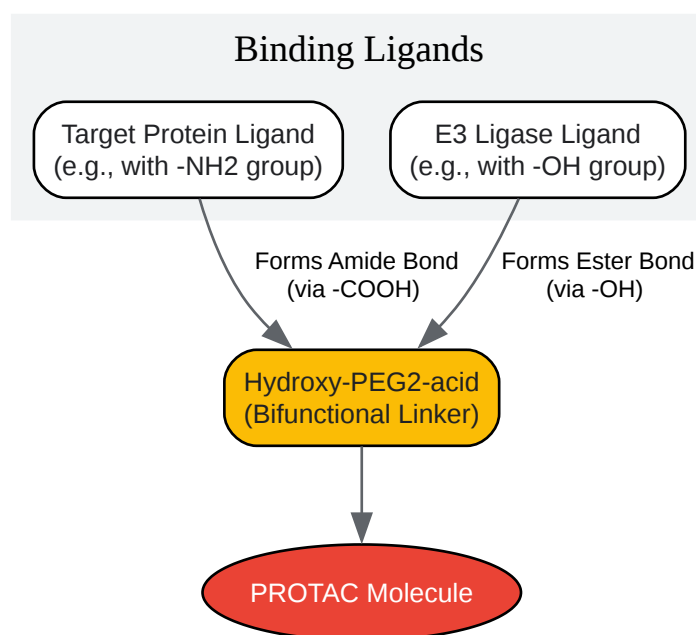
The molecular structure of **Hydroxy-PEG2-acid** consists of a short di-ethylene glycol backbone, providing flexibility and hydrophilicity. One terminus is functionalized with a primary alcohol, while the other is capped with a propanoic acid.

Chemical Structure:

Caption: General workflow for amide bond formation.

PROTAC Synthesis Logical Diagram

This diagram shows the logical relationship of **Hydroxy-PEG2-acid** as a linker in the synthesis of a PROTAC molecule.



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Caption: Role of **Hydroxy-PEG2-acid** in PROTAC assembly.

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References

- 1. [medkoo.com](https://www.medkoo.com) [medkoo.com]
- 2. [Hydroxy-PEG2-Acid - CD Bioparticles](https://www.cd-bioparticles.net) [cd-bioparticles.net]

- To cite this document: BenchChem. [Hydroxy-PEG2-acid chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15541945/docs#hydroxy-peg2-acid-chemical-properties-and-structure\]](https://www.benchchem.com/product/b15541945/docs#hydroxy-peg2-acid-chemical-properties-and-structure)

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